

Technical Guide: Physicochemical Properties of 1-Chloro-2-ethoxybenzene

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Compound of Interest

Compound Name: 1-Chloro-2-(2-methylpropoxy)benzene

Cat. No.: B3042390

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Disclaimer: This technical guide addresses the physical properties of 1-Chloro-2-ethoxybenzene as a representative analogue due to the absence of publicly available experimental data for **1-Chloro-2-(2-methylpropoxy)benzene**. 1-Chloro-2-ethoxybenzene shares a similar structural motif of a chlorinated phenyl ether and serves as a suitable substitute for illustrating the requested data format and experimental methodologies.

Introduction

This document provides a detailed overview of the core physical properties of 1-Chloro-2-ethoxybenzene, a halogenated aromatic ether. The information herein is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This guide summarizes key quantitative data, outlines experimental protocols for their determination, and provides a visual representation of a common synthetic route.

Physical Properties

The fundamental physical characteristics of 1-Chloro-2-ethoxybenzene are summarized in the table below. These properties are crucial for its handling, purification, and application in various chemical processes.

Property	Value	Units
Molecular Formula	C ₈ H ₉ ClO	-
Molecular Weight	156.61	g/mol
Boiling Point	208	°C
Density	1.134	g/mL
Refractive Index	1.530	-

Experimental Protocols

The following sections detail the general methodologies for determining the key physical properties of liquid organic compounds like 1-Chloro-2-ethoxybenzene.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and effective method for its determination in a laboratory setting is the Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil

Procedure:

- A small sample of the liquid is placed in the small test tube.

- The capillary tube is placed inside the test tube with the open end downwards.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube containing mineral oil, ensuring the heat transfer is uniform.
- The Thiele tube is gently heated, and a stream of bubbles will be observed emerging from the capillary tube.
- The heat is removed, and the liquid is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

Density is the mass of a substance per unit volume. For a liquid, it is typically determined using a pycnometer or by direct mass and volume measurements.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Water bath (for temperature control)
- The liquid sample

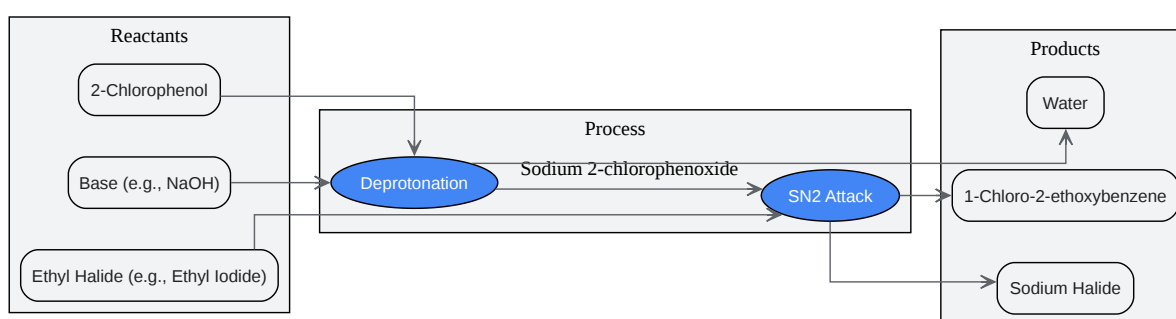
Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately weighed.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped.

- The stopper is inserted, and any excess liquid that overflows through the capillary is carefully wiped away.
- The filled pycnometer is placed in a water bath to bring it to a constant temperature.
- The pycnometer is removed from the bath, dried, and its mass is accurately weighed.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer.
- The volume of the pycnometer is determined by repeating the procedure with a liquid of known density (e.g., distilled water).
- The density of the sample is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Synthesis Pathway

1-Chloro-2-ethoxybenzene is commonly synthesized via the Williamson ether synthesis. This reaction involves the deprotonation of a phenol to form a phenoxide, which then acts as a nucleophile to attack an alkyl halide.



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Caption: Williamson Ether Synthesis of 1-Chloro-2-ethoxybenzene.

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